

Molecular weight of 1,4-Dihydroxynaphthalene-2,3-dicarbonitrile

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Compound of Interest

Compound Name: 1,4-Dihydroxynaphthalene-2,3-dicarbonitrile

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An In-depth Technical Guide on 1,4-Dihydroxynaphthalene-2,3-dicarbonitrile

This technical guide provides a comprehensive overview of **1,4-Dihydroxynaphthalene-2,3-dicarbonitrile**, a naphthalene derivative with significant potential in medicinal chemistry and materials science. The document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, experimental protocols, and biological activities.

Chemical and Physical Properties

1,4-Dihydroxynaphthalene-2,3-dicarbonitrile is an organic compound featuring a naphthalene core substituted with two hydroxyl (-OH) and two nitrile (-CN) functional groups.^[1] These groups contribute to its unique electronic properties and reactivity. Its key quantitative data are summarized below for clear reference.

Property	Value	Reference
Molecular Weight	210.19 g/mol	[2]
Molecular Formula	C ₁₂ H ₆ N ₂ O ₂	[3]
CAS Number	1018-79-7	[3]
Melting Point	>300 °C	
Appearance	Powder, crystals, or chunks	
Topological Polar Surface Area	88 Å ²	[2]
Hydrogen Bond Donor Count	2	[2]
Hydrogen Bond Acceptor Count	4	[2]
SMILES	N#CC1=C(C#N)C(O)=C2C=C C=CC2=C1O	[3]
InChI Key	JJBQXTABLSZHGC- UHFFFAOYSA-N	

Experimental Protocols

Detailed methodologies are crucial for the replication and advancement of scientific research. The following section outlines a representative experimental protocol involving **1,4-Dihydroxynaphthalene-2,3-dicarbonitrile** as a starting material for the synthesis of a derivative, based on established organic chemistry techniques.

Protocol: Synthesis of 1,4-Dibutoxynaphthalene-2,3-dicarbonitrile

This protocol describes the alkylation of **1,4-Dihydroxynaphthalene-2,3-dicarbonitrile** to form 1,4-Dibutoxynaphthalene-2,3-dicarbonitrile, a modification that can enhance solubility for applications in organic electronics.[4]

1. Reaction Setup:

- Dissolve **1,4-Dihydroxynaphthalene-2,3-dicarbonitrile** in a suitable solvent, such as dimethylformamide (DMF), in a reaction flask.

- Add a base, for example, potassium carbonate (K_2CO_3), to the solution.[\[4\]](#)

2. Alkylation:

- Introduce an excess amount of 1-bromobutane to the reaction mixture.[\[4\]](#)

3. Reaction Conditions:

- Ensure the reaction is conducted under an inert atmosphere (e.g., nitrogen or argon) to prevent unwanted side reactions.
- Heat the mixture to a temperature between 60-80 °C.
- Stir the reaction for several hours, monitoring its completion using thin-layer chromatography (TLC).[\[4\]](#)

4. Work-up:

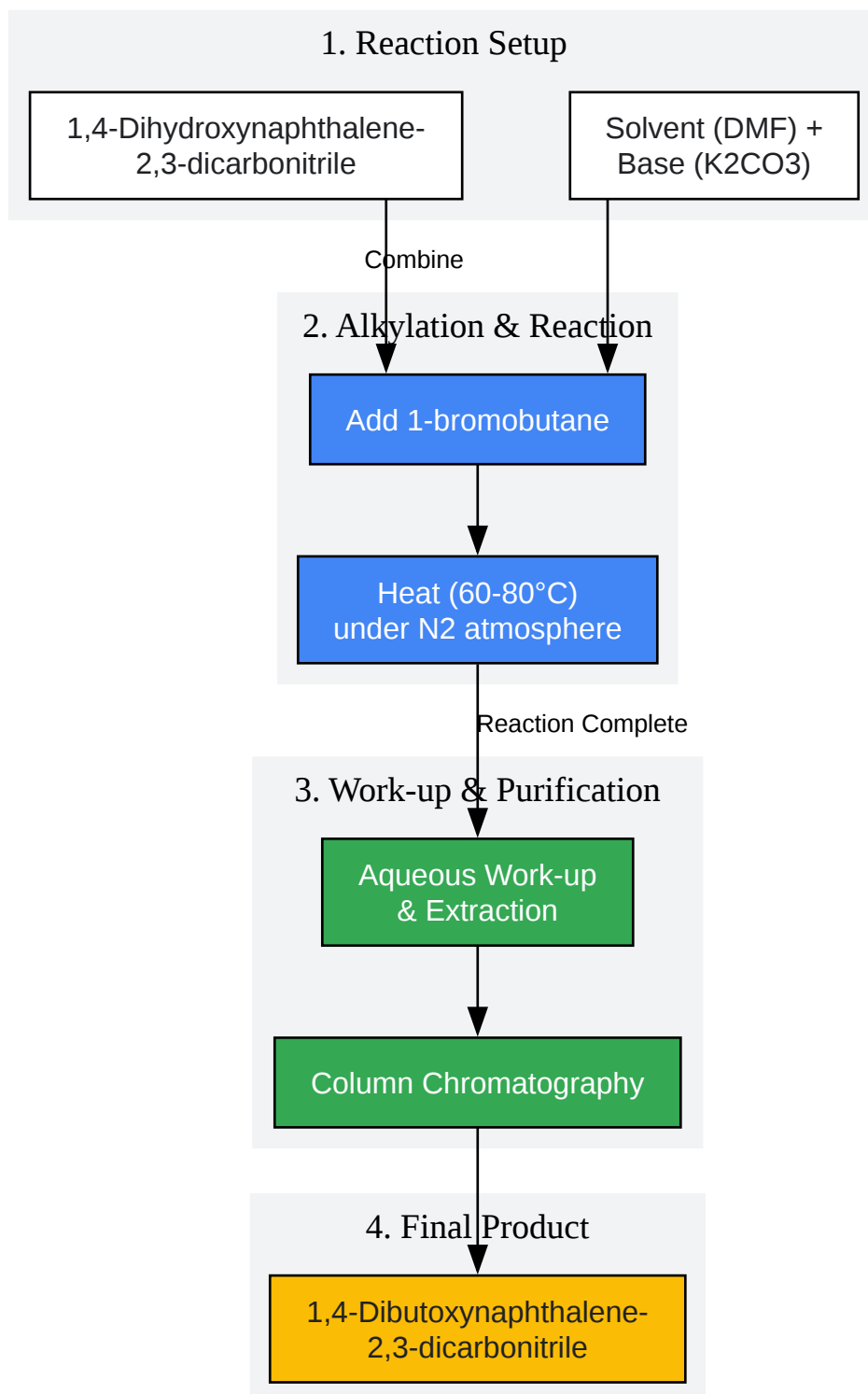
- Once the reaction is complete, allow the mixture to cool to room temperature.
- Pour the reaction mixture into water.
- Extract the desired product using an organic solvent like ethyl acetate.[\[4\]](#)

5. Purification:

- Wash the collected organic layer with brine.
- Dry the organic layer over anhydrous sodium sulfate.
- Concentrate the solution under reduced pressure to remove the solvent.
- Purify the resulting crude product via column chromatography on silica gel to isolate pure 1,4-Dibutoxynaphthalene-2,3-dicarbonitrile.[\[4\]](#)

6. Characterization:

- Confirm the structure and purity of the final product using analytical techniques such as ^1H NMR, ^{13}C NMR, and mass spectrometry.[4]



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Alkylation synthesis workflow starting from the target compound.

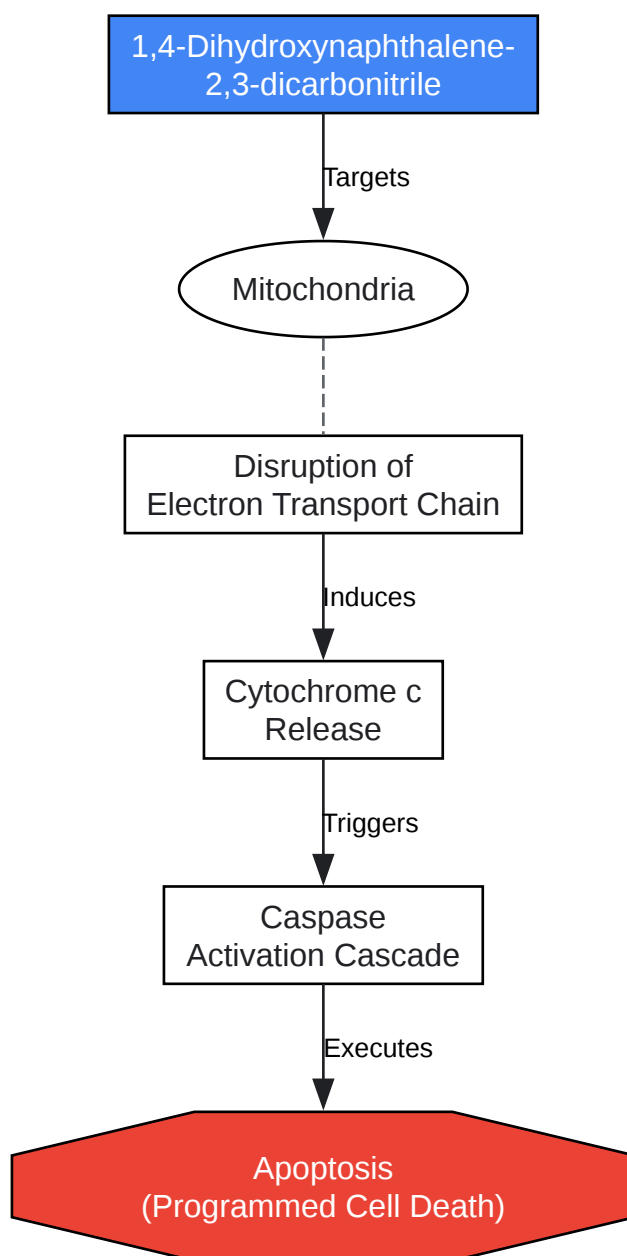
Biological Activity and Signaling Pathways

Preliminary research indicates that **1,4-Dihydroxynaphthalene-2,3-dicarbonitrile** possesses notable biological activities, particularly in the context of oncology. Its primary mechanism of anticancer action is reported to be the induction of apoptosis, or programmed cell death.^[1]

Anticancer and Apoptotic Induction:

The compound is suggested to activate both the intrinsic and extrinsic apoptotic pathways.^[1] The intrinsic pathway, which is initiated by cellular stress, is of particular interest. It is proposed that **1,4-Dihydroxynaphthalene-2,3-dicarbonitrile** disrupts mitochondrial function by affecting the electron transport chain.^[1] This disruption leads to mitochondrial membrane permeabilization, a critical event that results in the release of cytochrome c from the mitochondria into the cytoplasm.^[1] Cytoplasmic cytochrome c then triggers a cascade of caspase activation, ultimately leading to the execution of apoptosis.

This targeted mechanism allows for the controlled elimination of cancer cells while potentially sparing normal, healthy tissues.^[1] Studies have noted its efficacy in hepatocellular carcinoma cell lines (e.g., HepG2) and have suggested that its activity in breast cancer cells may be linked to estrogen receptor pathways.^[1]



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Proposed intrinsic apoptosis pathway induced by the compound.

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References

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